

Personal protective equipment for handling Tyr-W-MIF-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyr-W-MIF-1

Cat. No.: B116367

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Essential Safety and Handling Guide for Tyr-W-MIF-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of the neuromodulatory peptide **Tyr-W-MIF-1**. Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of your research. **Tyr-W-MIF-1**, like many research peptides, should be handled with care, assuming unknown biological and toxicological effects.

Physicochemical and Safety Data

While specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **Tyr-W-MIF-1** are not readily available in public literature, the following table summarizes its key physicochemical properties and recommended safety parameters based on information from various suppliers and general peptide safety guidelines.

Property	Value
Chemical Name	Tyr-W-MIF-1; (2S)-1-[(2S)-2-amino-3-(4-hydroxyphenyl)propanoyl]-N-[(2S)-1-[(2-amino-2-oxoethyl)amino]-3-(1H-indol-3-yl)-1-oxopropan-2-yl]pyrrolidine-2-carboxamide
Synonyms	(Tyr0, Trp2)-Melanocyte-stimulating hormone-release inhibiting factor; H-Tyr-Pro-Trp-Gly-NH ₂ ; YPWG-NH ₂
CAS Number	144450-13-5
Molecular Formula	C ₂₇ H ₃₂ N ₆ O ₅
Molecular Weight	520.59 g/mol
Appearance	Lyophilized white powder
Purity	Typically ≥95%
Solubility	Soluble in water. ^{[1][2]} For solutions up to 2 mg/ml, distilled water can be used; otherwise, acetonitrile is recommended. ^[2]
Storage Temperature	Long-term: -20°C. ^{[1][2]} Short-term (under 2 weeks): may be stored at 4°C.
Shipping Temperature	Ambient temperature
Toxicity	No specific toxicity data available. May be harmful if inhaled, ingested, or absorbed through the skin. May cause eye and skin irritation.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination when handling **Tyr-W-MIF-1**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against splashes of solutions and airborne particles of the lyophilized powder.
Face Shield	Recommended when there is a high risk of splashing, such as during the initial reconstitution of the lyophilized powder.	
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin from potential splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended. Consider double-gloving for added protection when handling concentrated solutions.
Respiratory Protection	Dust Respirator/ Fume Hood	A respirator is necessary when working with the lyophilized powder to avoid inhalation. All handling of the powder should ideally be done in a fume hood or a designated containment area.

Experimental Protocols: Safe Handling and Disposal Workflow

The following section outlines the procedural, step-by-step guidance for the safe handling of **Tyr-W-MIF-1** from receipt to disposal.

1. Receiving and Storage

- Upon receipt, inspect the vial for any damage.
- Store the lyophilized peptide at -20°C for long-term stability.
- Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation, which can degrade the peptide.

2. Reconstitution and Aliquoting

- Perform all reconstitution procedures in a fume hood to avoid inhalation of the lyophilized powder.
- Use sterile, non-pyrogenic water or an appropriate sterile buffer for reconstitution.
- To dissolve, gently swirl or vortex the vial. Do not shake vigorously, as this can cause the peptide to denature.
- Once reconstituted, it is recommended to create single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the peptide.
- Store reconstituted aliquots at -20°C.

3. Experimental Use

- Always wear the appropriate PPE when handling **Tyr-W-MIF-1** solutions.
- Use calibrated equipment for all measurements to ensure accuracy.
- Clearly label all tubes and containers with the peptide name, concentration, and date of preparation.

4. Spill Response

- In case of a spill, immediately alert others in the vicinity.

- For spills of the lyophilized powder, avoid raising dust. Gently cover with an absorbent material and then wet it before carefully sweeping it into a designated hazardous waste container.
- For liquid spills, absorb with an inert material and place it in a sealed container for disposal.
- Decontaminate the spill area with an appropriate cleaning agent.

5. First Aid Measures

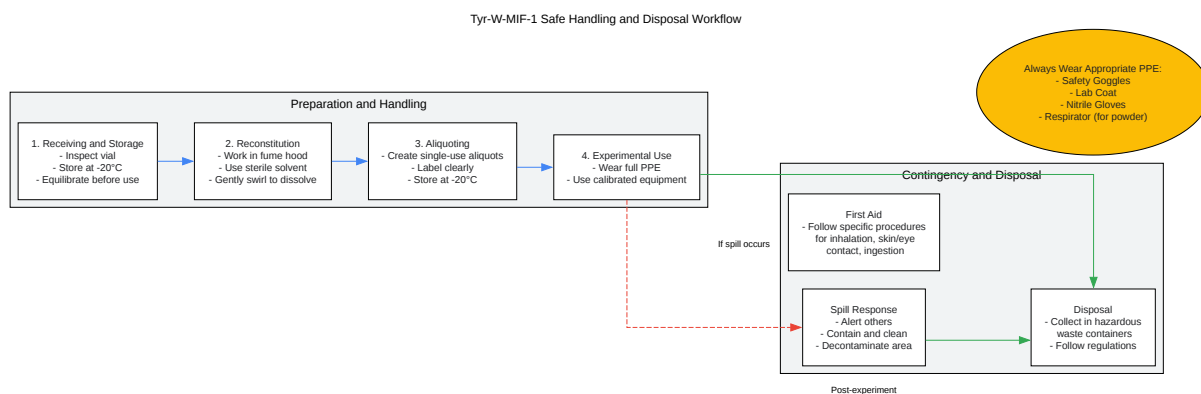
- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: In case of skin contact, wash the affected area thoroughly with soap and water.
- Eye Contact: If the substance comes into contact with the eyes, flush immediately with plenty of water for at least 15 minutes, holding the eyelids open.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

6. Disposal Plan

- All waste materials that have come into contact with **Tyr-W-MIF-1**, including used vials, pipette tips, and gloves, should be considered chemical waste.
- Collect all solid and liquid waste in clearly labeled, sealed hazardous waste containers.
- Dispose of the waste in accordance with federal, state, and local environmental control regulations. Do not dispose of it down the drain.

Workflow and Safety Diagram

The following diagram illustrates the key stages and safety considerations in the handling of **Tyr-W-MIF-1**.



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Caption: Workflow for the safe handling of **Tyr-W-MIF-1**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Tyr-W-MIF-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116367#personal-protective-equipment-for-handling-tyr-w-mif-1]

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